

Avoiding phytotoxicity with Diethyl aminoethyl hexanoate citrate applications.

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Compound of Interest

Compound Name: *Diethyl aminoethyl hexanoate citrate*

Cat. No.: *B1430793*

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Technical Support Center: Diethyl Aminoethyl Hexanoate Citrate Applications

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals avoid phytotoxicity when using **Diethyl aminoethyl hexanoate citrate** (DA-6 citrate) in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Diethyl aminoethyl hexanoate citrate** (DA-6 citrate)?

A1: Diethyl aminoethyl hexanoate (DA-6) is a broad-spectrum plant growth regulator. Its citrate form is a white, flaky crystal that is soluble in water and polar organic solvents like ethanol and acetone. It is stable at room temperature but can decompose in alkaline conditions.[1] DA-6 is known to increase chlorophyll, protein, and nucleic acid content in plants, enhance photosynthetic rates, and promote carbon and nitrogen metabolism. These effects can lead to improved growth, increased yield, and enhanced stress resistance.[2]

Q2: What are the typical symptoms of DA-6 citrate phytotoxicity?

A2: Over-application of DA-6 citrate can lead to phytotoxicity. The primary symptoms observed are on the leaves, which initially develop spots. These spots gradually enlarge, changing in

color from light yellow to dark brown, and eventually becoming transparent.[3]

Q3: What are the general symptoms of plant growth regulator (PGR) overdose?

A3: General symptoms of PGR overdose can include stunting, leaf crinkling or distortion, chlorosis (yellowing), and necrosis (tissue death).[4] In severe cases, it can lead to delayed flowering and reduced fruit or flower size.

Q4: Is DA-6 citrate considered toxic to humans or animals?

A4: Diethyl aminoethyl hexanoate is a fatty ester compound and is considered to have very low toxicity to humans and animals.[5]

Troubleshooting Guide

This guide addresses specific issues that may arise during the application of **Diethyl aminoethyl hexanoate citrate**.

Issue 1: Leaf Spotting and Discoloration After Application

- Symptoms: You observe spots on the leaves of treated plants. The spots are initially light yellow, then progress to dark brown, and may become transparent.[3]
- Cause: This is a characteristic symptom of DA-6 citrate overdose. The concentration or application frequency likely exceeded the plant's tolerance.
- Solution:
 - Cease Application: Immediately stop any further applications of DA-6 citrate to the affected plants.
 - Rinse Foliage: If the application was recent, thoroughly rinse the plant foliage with water to remove unabsorbed residue.
 - Supportive Care: Provide optimal growing conditions (water, light, and nutrients) to help the plant recover. New growth should appear normal.

- Review Protocol: Before the next application, carefully review your protocol and the recommended application rates for your specific plant species (see Table 1).

Issue 2: Stunted Growth and Deformed Leaves

- Symptoms: Plants appear stunted, and new leaves are crinkled or misshapen after treatment.
- Cause: This is a common sign of PGR overdose.[4][6] While not a specific symptom of DA-6, it indicates that the concentration was too high, leading to an inhibitory effect on growth.
- Solution:
 - Discontinue Treatment: Halt all DA-6 citrate applications.
 - Gibberellic Acid Application: In some cases of PGR-induced stunting, an application of gibberellic acid (GA) can help to reverse the effects and promote stem elongation.[7] Consult relevant literature for appropriate concentrations for your plant species.
 - Adjust Future Applications: For subsequent experiments, significantly reduce the application rate. It is advisable to perform a dose-response test on a small batch of plants to determine the optimal concentration.

Quantitative Data Summary

The following table provides a summary of recommended application rates of Diethyl aminoethyl hexanoate (DA-6) for various crops. Note that the citrate formulation may have different optimal concentrations, and it is crucial to conduct small-scale trials to determine the ideal rate for your specific experimental conditions.

Table 1: Recommended Application Rates of Diethyl Aminoethyl Hexanoate (DA-6)

Crop	Application Concentration (mg/L)	Application Stage	Expected Effects
Rice	10-15	Seed soaking (24h), tillering, booting, and grain-filling stages	Improved germination, cold resistance, increased tillering and yield.[2]
Cotton	10	Seed soaking (24h), seedling and bud stages	Increased stress resistance and boll weight.
Tomato	10	Foliar spray	Increased biomass of roots, stems, and leaves.[8]
Potato	60-100	Early flowering stage	Increased net photosynthetic rate and stress resistance. [1]
Spinach	5	Seed soaking (12h)	Promoted seed germination and increased chlorophyll content.[1]
Strawberry	20	Before and after flowering	Increased yield and fruit quality.[1]

Note: Higher concentrations (e.g., 20-40 mg/L on tomatoes) have been shown to have no significant positive effect or even inhibit growth.[8]

Experimental Protocols

Protocol for Assessing Phytotoxicity of **Diethyl Aminoethyl Hexanoate Citrate**

This protocol is adapted from the OECD Guideline for the Testing of Chemicals, Test No. 208: Terrestrial Plant Test: Seedling Emergence and Seedling Growth Test.[7][8][9]

1. Objective: To determine the concentration of **Diethyl aminoethyl hexanoate citrate** that causes phytotoxicity in a target plant species.

2. Materials:

- Test plant seeds (e.g., tomato, lettuce, radish).
- **Diethyl aminoethyl hexanoate citrate.**
- Potting medium (e.g., sandy loam soil).
- Pots or trays.
- Controlled environment chamber or greenhouse.
- Distilled water.
- Balance, beakers, and other standard laboratory equipment.

3. Experimental Design:

- Treatments: Prepare a series of concentrations of DA-6 citrate in distilled water. Include a negative control (distilled water only). A typical range might be 0, 10, 20, 50, 100, and 200 mg/L.
- Replicates: Use a minimum of four replicates for each treatment group.
- Randomization: Randomly assign treatments to the pots.

4. Procedure:

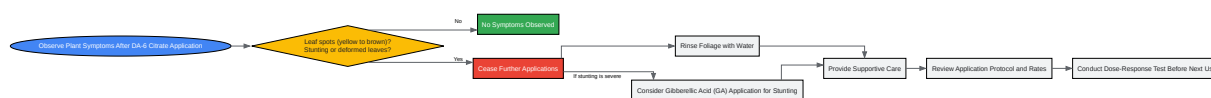
- Seed Sowing: Fill pots with the potting medium and sow a predetermined number of seeds per pot at a uniform depth.
- Application: Immediately after sowing, apply a fixed volume of the respective treatment solution to each pot, ensuring even distribution.

- Growing Conditions: Place the pots in a controlled environment with optimal conditions for the chosen plant species (e.g., 22°C day/18°C night, 16-hour photoperiod, 70% humidity).[9]
- Observations:
 - Record seedling emergence daily.
 - After 14-21 days, visually assess phytotoxicity symptoms for each plant, including leaf spotting, discoloration, stunting, and deformities.[9]
 - Measure plant height and shoot fresh and dry weight.

5. Data Analysis:

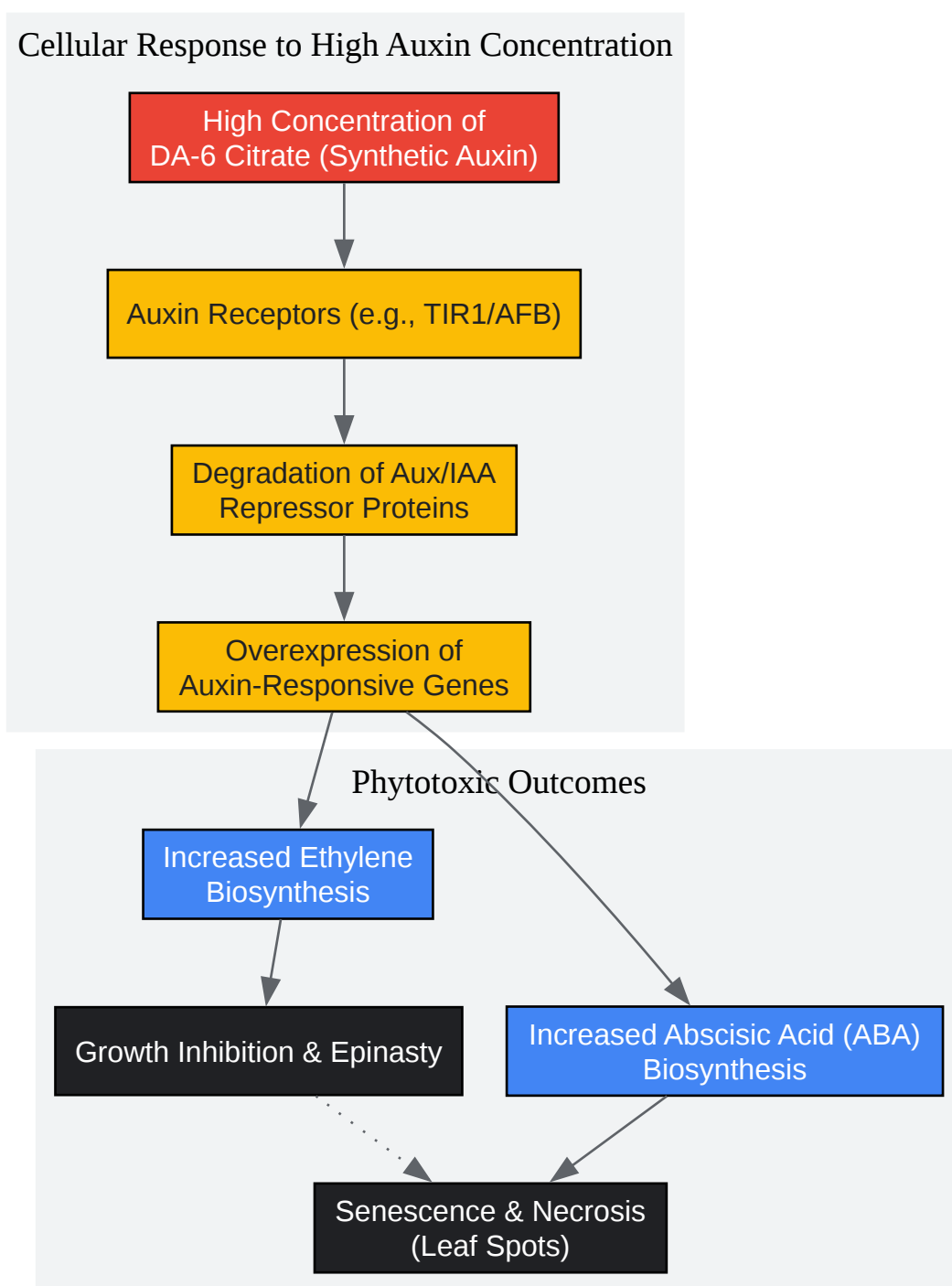
- Calculate the percentage of seedling emergence.
- Statistically compare the growth parameters (height, weight) and phytotoxicity ratings between treatment groups and the control.
- Determine the No Observed Effect Concentration (NOEC) and the Lowest Observed Effect Concentration (LOEC).

Visualizations



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Caption: A troubleshooting workflow for identifying and mitigating phytotoxicity.



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Caption: A simplified signaling pathway for synthetic auxin-induced phytotoxicity.

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